

In-depth Technical Guide: Anti-amyloid agent-1

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Compound of Interest

Compound Name: Anti-amyloid agent-1

Cat. No.: B10857366

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Abstract

"**Anti-amyloid agent-1**," identified as compound ex1140 in patent WO2012119035A1, is a small molecule with potent anti-amyloidogenic properties. This technical guide provides a comprehensive overview of its chemical structure, and available information regarding its synthesis and biological context. The agent's potential as a therapeutic for amyloid-related diseases warrants further investigation, and this document aims to consolidate the foundational knowledge for researchers in the field.

Chemical Structure and Properties

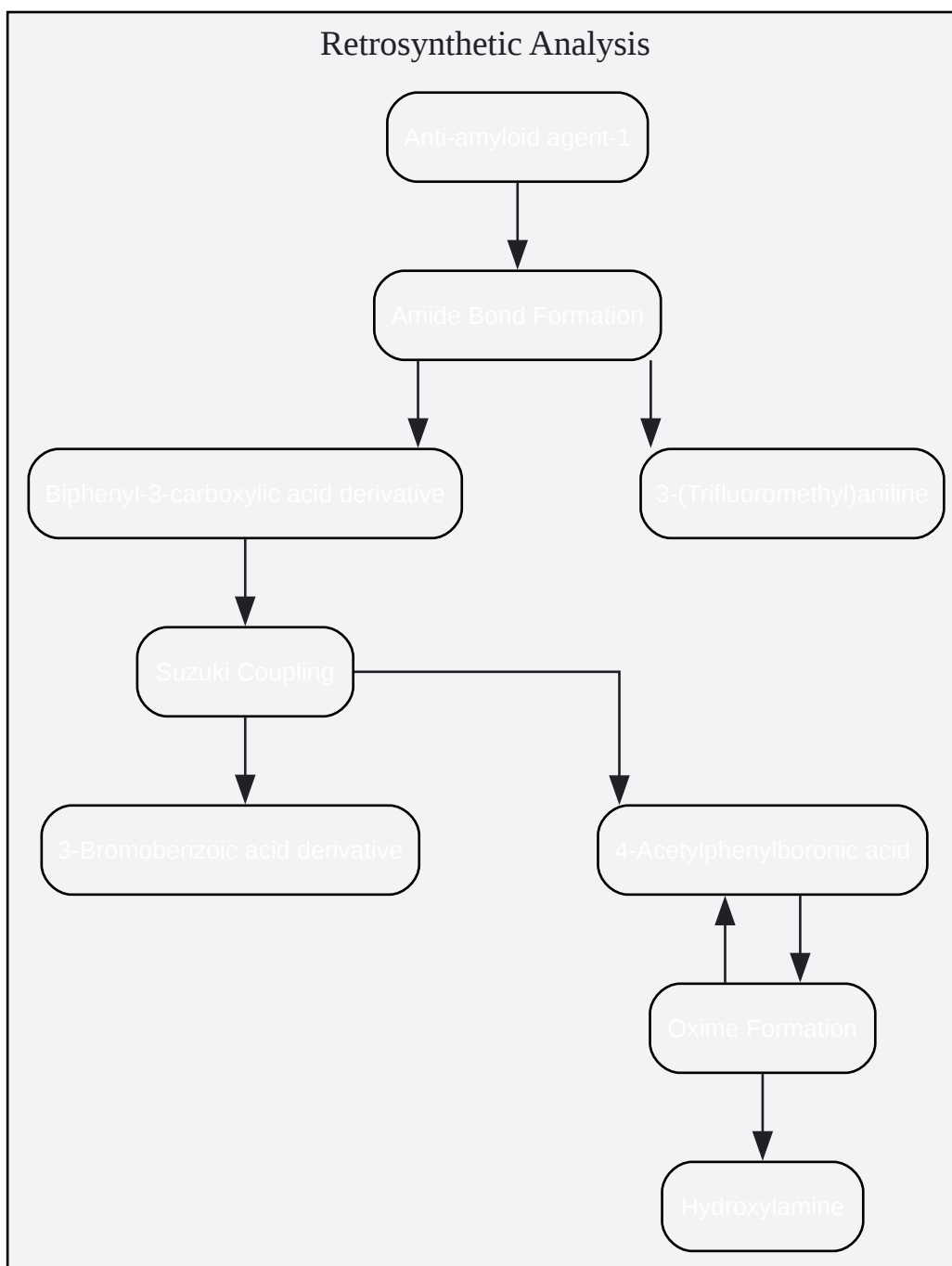
"**Anti-amyloid agent-1**" is chemically known as 4'-[(1E)-1-(hydroxyimino)ethyl]-[1,1'-biphenyl]-3-carboxamide, N-[3-(trifluoromethyl)phenyl]-. It is registered under the CAS Number 1396778-73-6.

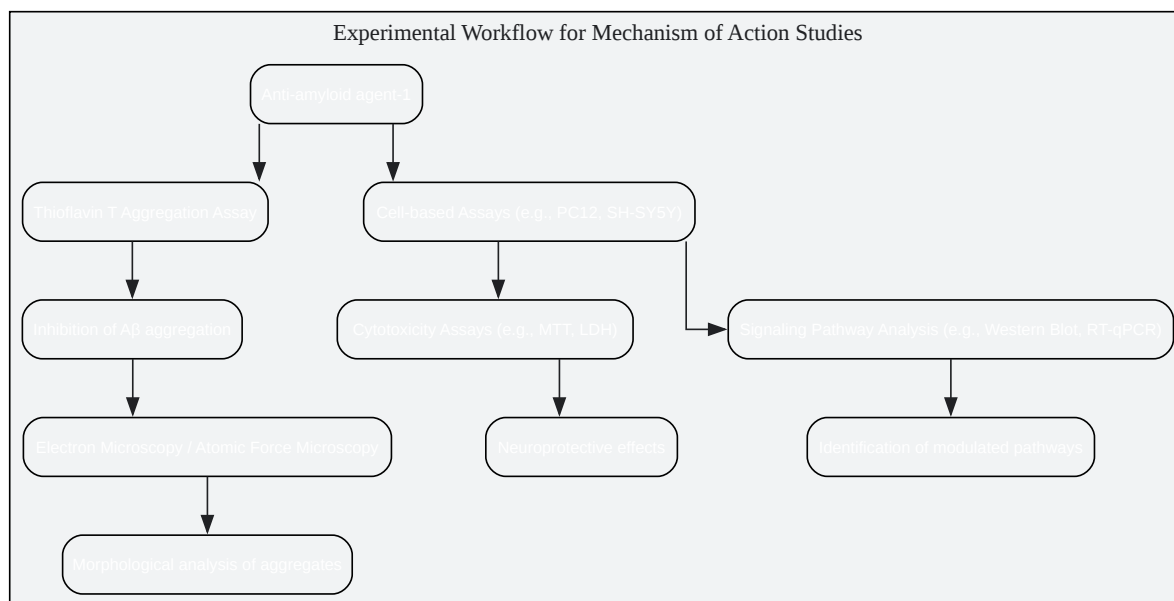
Table 1: Physicochemical Properties of **Anti-amyloid agent-1**

Property	Value
CAS Number	1396778-73-6
Molecular Formula	C ₂₁ H ₁₇ F ₃ N ₂ O ₂
Molecular Weight	402.37 g/mol
Appearance	Solid
Purity	≥98.0%

Synthesis

Detailed experimental protocols for the synthesis of "**Anti-amyloid agent-1**" are outlined in patent WO2012119035A1. While the full text of the patent is not publicly available through standard search engines, the synthesis would logically involve the formation of the biphenyl core, followed by the construction of the carboxamide and oxime functionalities. A plausible synthetic workflow is proposed below based on standard organic chemistry principles.





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